

Formamide-d2 physical properties for researchers

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Compound of Interest

Compound Name: Formamide-d2

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Formamide-d2: A Technical Guide for Researchers

An In-depth Examination of the Physical Properties and Experimental Methodologies for Formamide-N,N-d2

Formamide-d2, specifically Formamide-N,N-d2, is the deuterated isotopologue of formamide where the two hydrogen atoms on the amide nitrogen are substituted with deuterium. This modification makes it a valuable solvent in various research applications, particularly in NMR (Nuclear Magnetic Resonance) spectroscopy, where the absence of protons on the nitrogen minimizes solvent interference. It is also used as a denaturant for DNA and RNA, where its ability to lower the melting temperature of nucleic acid duplexes is critical.^{[1][2]} This guide provides a detailed overview of its core physical properties, the experimental protocols used to determine them, and a logical workflow for its application in a research setting.

Core Physical and Chemical Properties

The introduction of deuterium increases the molecular weight of formamide and can subtly influence its physical properties such as density and boiling point. The data presented below has been compiled from various chemical suppliers and databases.

Property	Value	Unit	Notes
Chemical Formula	CHD ₂ NO[1]	-	Specifically Formamide-N,N-d ₂
Molecular Weight	47.05[1]	g/mol	Calculated
CAS Number	35645-04-6[1][3]	-	For Formamide-N,N-d ₂
Appearance	Colorless liquid[4][5][6]	-	Often described as oily or viscous[5][6]
Melting Point	~-2-3	°C	Similar to non-deuterated formamide[5][7]
Boiling Point	~210	°C	Similar to non-deuterated formamide[5][6][7][8]
Density	~1.14	g/mL	Slightly higher than non-deuterated formamide
Refractive Index (n _{20/D})	~1.447[5][9]	-	Similar to non-deuterated formamide
Isotopic Purity	≥99	atom % D[3]	Commercially available standard
Chemical Purity	≥98	%[3]	Commercially available standard

Note: The values for melting point, boiling point, density, and refractive index are based on the properties of standard formamide (CAS 75-12-7)[4][5][7], as specific experimental values for the deuterated version are not widely published. Deuteration typically causes minor increases in these values.

Experimental Protocols for Property Determination

The characterization of **formamide-d2** relies on standard analytical chemistry techniques. Below are detailed methodologies for determining its key physical properties.

Determination of Melting Point (Capillary Method)

- Objective: To determine the temperature at which **formamide-d2** transitions from a solid to a liquid state.
- Apparatus: Melting point apparatus, capillary tubes (sealed at one end), thermometer, cooling bath (e.g., dry ice/acetone).
- Procedure:
 - Sample Preparation: A small amount of liquid **formamide-d2** is introduced into a capillary tube. The sample is then frozen by immersing the bottom of the tube in a cooling bath.
 - Apparatus Setup: The frozen capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
 - Heating: The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
 - Observation: The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the range. For a pure substance, this range should be narrow.

Determination of Boiling Point (Distillation Method)

- Objective: To determine the temperature at which the vapor pressure of **formamide-d2** equals the atmospheric pressure.
- Apparatus: Distillation flask, condenser, receiving flask, calibrated thermometer, heating mantle, boiling chips.
- Procedure:

- Setup: A small volume of **formamide-d2** is placed in the distillation flask with a few boiling chips to ensure smooth boiling. The flask is connected to a condenser and a receiving flask.
- Thermometer Placement: A thermometer is positioned so that its bulb is just below the side arm of the distillation flask, ensuring it measures the temperature of the vapor that is distilling.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises, condenses in the condenser, and collects in the receiving flask.
- Measurement: The temperature is recorded when it stabilizes, which indicates the boiling point. This is the temperature at which a constant reflux of condensate is observed on the thermometer bulb.

Determination of Density (Pycnometer Method)

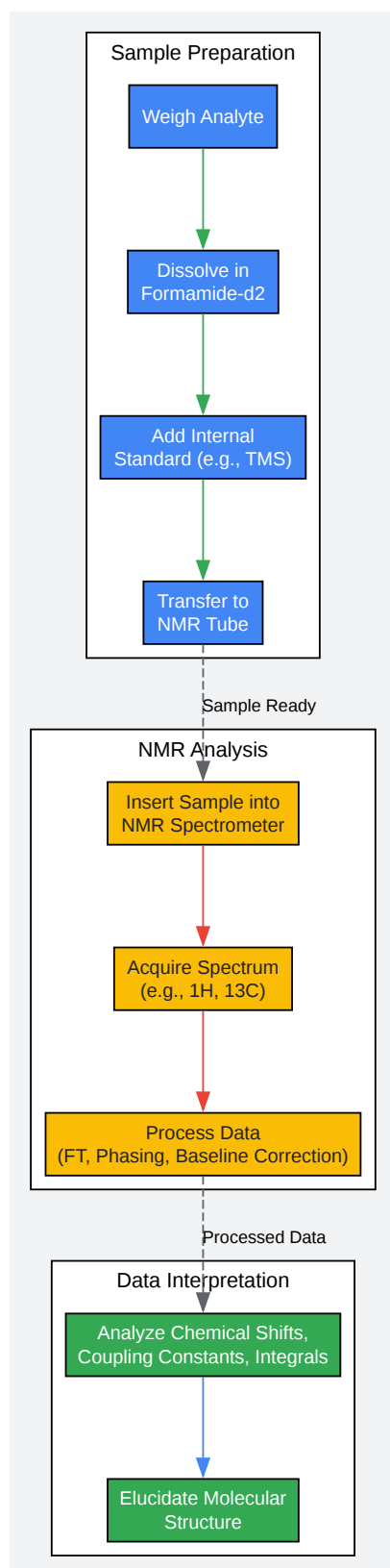
- Objective: To accurately measure the mass per unit volume of **formamide-d2**.
- Apparatus: Pycnometer (a glass flask with a specific, known volume), analytical balance, thermostat/water bath.
- Procedure:
 - Calibration: The empty pycnometer is weighed precisely. It is then filled with a reference substance of known density (e.g., deionized water) at a specific temperature (e.g., 20°C) and weighed again to determine its exact volume.
 - Sample Measurement: The pycnometer is cleaned, dried, and filled with **formamide-d2**. It is brought to the same specific temperature in a water bath.
 - Weighing: The pycnometer filled with **formamide-d2** is weighed.
 - Calculation: The density is calculated by dividing the mass of the **formamide-d2** (mass of filled pycnometer minus mass of empty pycnometer) by the calibrated volume of the pycnometer.

Determination of Refractive Index (Abbe Refractometer)

- Objective: To measure the extent to which light is bent when passing through **formamide-d2**.
- Apparatus: Abbe refractometer, constant temperature water bath, dropper, lint-free tissue.
- Procedure:
 - Calibration: The refractometer is calibrated using a standard with a known refractive index (e.g., distilled water).
 - Sample Application: A few drops of **formamide-d2** are placed on the prism of the refractometer. The prisms are then closed and locked.
 - Temperature Control: The prisms are brought to a constant temperature (typically 20°C) using the connected water bath.
 - Measurement: The user looks through the eyepiece and adjusts the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the instrument's scale.

Visualized Workflow: Application in Research

Formamide-d2 is a crucial solvent for preparing samples for NMR spectroscopy, a primary technique for determining molecular structure. The following diagram illustrates a typical workflow for this process.



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Caption: Workflow for NMR sample preparation and analysis using **Formamide-d2**.

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